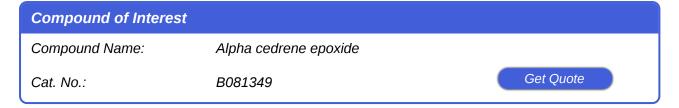


formulation of alpha-cedrene epoxide in cosmetic matrices

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An Application Note on the Formulation of Alpha-Cedrene Epoxide in Cosmetic Matrices

Introduction

Alpha-cedrene epoxide is a bicyclic sesquiterpenoid derived from alpha-cedrene, a primary constituent of cedarwood oil.[1][2][3] With the chemical formula C₁₅H₂₄O, this compound is characterized by a woody, amber, and cedar-like aroma, making it a valuable ingredient in the fragrance industry.[1][4][5] Its applications extend to fine fragrances, personal care products, and home care formulations where it serves as a fragrance ingredient and tonal modifier.[4][5] Beyond its olfactory contributions, some studies suggest potential antimicrobial properties, presenting an opportunity for its use as a natural preservative.[1] Alpha-cedrene epoxide is noted for its exceptional stability in diverse formulation environments, including complex emulsified systems.[1] This document provides detailed guidelines and protocols for the formulation of alpha-cedrene epoxide in various cosmetic matrices, intended for researchers, scientists, and product development professionals.

Physicochemical Properties

A thorough understanding of alpha-cedrene epoxide's properties is crucial for successful formulation. It is a colorless to pale yellow liquid, insoluble in water but soluble in ethanol and other organic solvents.[6] Key properties are summarized in the table below.



Property	Value	Reference(s)
Chemical Name	(1R,2R,5S,7R,8S)-2,6,6,8- tetramethyl-9- oxatetracyclo[5.4.1.01,5.08,10] dodecane	[1][2]
CAS Number	13567-39-0	[1]
Molecular Formula	C15H24O	[1][4]
Molecular Weight	220.35 g/mol	[1][4][7]
Appearance	Colorless to pale yellow liquid	[6]
Odor Profile	Woody, amber, tobacco, sandalwood, cedar-like	[4][5][6]
Boiling Point	~264 - 283 °C	[4][6][8]
Flash Point	~94 - 99 °C	[5][6][8]
Solubility	Insoluble in water; Soluble in ethanol and organic solvents	[6]
Stability	Stable under normal conditions	[1][6]

Applications in Cosmetic Matrices

Alpha-cedrene epoxide is a versatile ingredient for a range of cosmetic products:

- Fragrance Agent: Its primary use is to impart a sophisticated woody and amber scent profile. It is powerful, stable, and particularly effective in soap formulations.[5]
- Fragrance Fixative: Due to its low volatility and high substantivity (lasting up to 96 hours), it helps to prolong the overall fragrance of a product.[3][5]
- Potential Antimicrobial: Preliminary studies indicate antimicrobial properties, suggesting it could contribute to the preservation system of a cosmetic formulation.[1]



 Synergistic Effects: It can create complex and enhanced accords when combined with other natural ingredients, such as sandalwood oils, by forming hydrogen bonding networks that stabilize the blend.[1]

Formulation Guidelines

Successful incorporation of alpha-cedrene epoxide requires careful consideration of its properties and the intended cosmetic matrix.

Recommended Usage Levels

The concentration of alpha-cedrene epoxide should be adjusted based on the product type and application area to ensure safety and desired fragrance intensity. The following are general guidelines based on recommendations for essential oils and potent fragrance molecules in cosmetics.[9][10]



Cosmetic Matrix	Application Area	Recommended Concentration (%)	Rationale
Serums & Eye Creams	Face (sensitive areas)	0.1 - 0.5%	The skin on the face is delicate; lower concentrations minimize the risk of irritation.[9][10]
Moisturizing Creams	Face & Neck	0.5 - 1.0%	A balanced concentration for efficacy and safety in leave-on facial products.[9][11]
Body Lotions	Body	1.0 - 2.0%	Body skin is generally less sensitive, allowing for slightly higher concentrations.
Shower Gels & Cleansers	Body (Rinse-off)	1.0 - 2.0%	Higher levels can be used in rinse-off products as contact time is limited.[9][10]
Massage Oils	Body	2.0 - 3.0%	Used for targeted application where a stronger scent and potential therapeutic effect is desired.[9]

Processing Considerations

- Solubilization: As alpha-cedrene epoxide is oil-soluble, it should be incorporated into the oil phase of an emulsion or solubilized with a suitable solvent or surfactant in aqueous systems.
- Temperature: It is best to add alpha-cedrene epoxide during the cool-down phase of formulation, typically below 40°C, to prevent volatilization and degradation of the fragrance



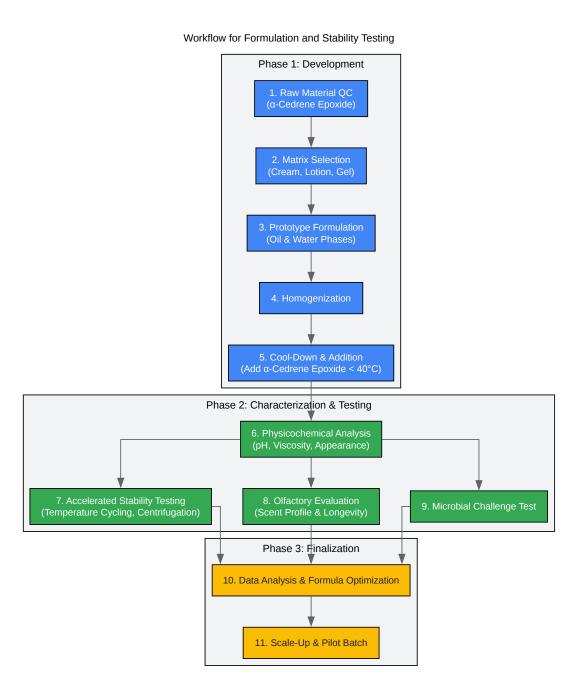




profile.[10]

- pH: While stable across a range of environments, it is advisable to maintain the final formulation's pH within the typical range for cosmetic products (4.5 6.5) to ensure overall product stability.
- Stability Enhancement: For applications requiring extended fragrance longevity, microencapsulation can be an effective technique, offering controlled release and protection from degradation.[1]





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Figure 1: A typical workflow for developing and testing a cosmetic formulation containing alphacedrene epoxide.

Experimental Protocols

The following protocols provide detailed methodologies for the formulation and stability testing of an Oil-in-Water (O/W) cream containing alpha-cedrene epoxide.

Protocol 1: Preparation of an O/W Cream (100g Batch)

This protocol outlines the creation of a base O/W cream, a common vehicle for cosmetic actives and fragrances.

Phase	Ingredient	INCI Name	% (w/w)	Function
A (Water Phase)	Deionized Water	Aqua	75.20	Solvent
Glycerin	Glycerin	5.00	Humectant	
Xanthan Gum	Xanthan Gum	0.30	Thickener	_
B (Oil Phase)	Cetearyl Alcohol	Cetearyl Alcohol	5.00	Thickener, Emollient
Glyceryl Stearate	Glyceryl Stearate	4.00	Emulsifier	
Caprylic/Capric Triglyceride	Caprylic/Capric Triglyceride	8.00	Emollient	
C (Cool-Down Phase)	Alpha-Cedrene Epoxide	alpha-Cedrene epoxide	1.00	Fragrance
Phenoxyethanol (and) Ethylhexylglyceri	Phenoxyethanol, Ethylhexylglyceri n	1.00	Preservative	
Citric Acid / Sodium Hydroxide	Citric Acid / Sodium Hydroxide	0.50 (q.s.)	pH Adjuster	

Methodology:



- Water Phase Preparation: In a sanitized beaker, combine deionized water and glycerin.
 Begin heating to 75°C while mixing. Slowly sprinkle in xanthan gum under vigorous mixing to prevent clumping and mix until fully hydrated.
- Oil Phase Preparation: In a separate sanitized beaker, combine all Phase B ingredients. Heat to 75°C while mixing until all components are melted and uniform.
- Emulsification: Slowly add the Oil Phase (B) to the Water Phase (A) under high-shear homogenization for 3-5 minutes.
- Cooling: Switch to gentle sweep mixing and begin cooling the emulsion.
- Cool-Down Phase Addition: Once the emulsion temperature is below 40°C, add the Phase C ingredients (alpha-cedrene epoxide and preservative) one by one, mixing well after each addition.
- Final Adjustments: Check the pH of the cream and adjust to a target of 5.5 using citric acid or sodium hydroxide solution as needed.
- Packaging: Pour the final cream into appropriate containers for stability testing.

Protocol 2: Stability Testing of the Cosmetic Formulation

This protocol ensures the formulation's integrity, safety, and performance over its shelf life.

- 1. Physical Stability Assessment:
- Centrifugation Test: Centrifuge a 10g sample of the cream at 3000 rpm for 30 minutes.
 Observe for any signs of phase separation, creaming, or coalescence.
- Accelerated Aging (Temperature Cycling): Store samples under various conditions and evaluate at intervals (24h, 1 week, 1 month, 3 months).
 - Cycle 1: 4°C (Refrigerator)
 - Cycle 2: 25°C (Room Temperature)
 - Cycle 3: 45°C (Oven)

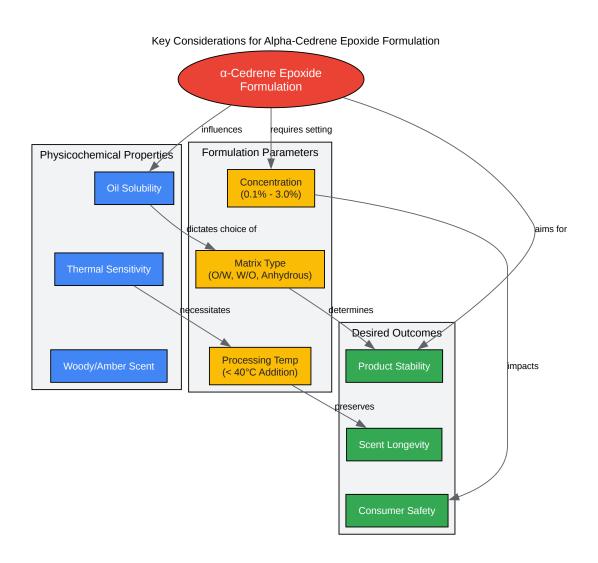
Methodological & Application





- Cycle 4: Freeze-Thaw (-10°C for 24h, then 25°C for 24h; repeat for 3 cycles).
- Evaluation Criteria: At each interval, assess samples for changes in color, odor, pH, viscosity, and appearance. Compare against a control sample stored at 25°C.
- 2. Chemical Stability Assessment:
- Odor Profile: At each stability checkpoint, perform an olfactory evaluation to detect any changes in the woody-amber scent profile of the alpha-cedrene epoxide, which could indicate degradation.
- pH Monitoring: Measure the pH of the formulation at each interval, as a significant shift can indicate chemical reactions or instability.
- 3. Microbiological Stability:
- Preservative Efficacy Test (PET) / Challenge Test: The final formulation should be subjected
 to a microbial challenge test (e.g., ISO 11930) by a qualified laboratory to ensure it is
 adequately protected against microbial contamination during consumer use.





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Figure 2: Logical relationships between alpha-cedrene epoxide properties, formulation parameters, and outcomes.

Safety and Regulatory Considerations

While alpha-cedrene epoxide is not classified as a hazardous substance by the majority of notifying companies under GHS criteria, it is recognized as a potential skin and eye irritant and may cause allergic skin reactions.[1][6][7]

- Patch Testing: It is crucial to perform a patch test on a small area of skin before widespread use of any new formulation.
- Allergens: Formulators must be aware of and comply with regional regulations regarding fragrance allergens.[9][11]
- Safe Handling: During manufacturing, appropriate personal protective equipment (gloves, safety goggles) should be used to avoid direct contact.[6]
- IFRA Standards: Always consult the latest International Fragrance Association (IFRA) standards to ensure the usage level of alpha-cedrene epoxide is within the acceptable limits for the specific cosmetic category.

Conclusion

Alpha-cedrene epoxide is a highly effective and stable fragrance ingredient for a wide array of cosmetic applications. Its characteristic woody and amber scent can significantly enhance a product's sensory appeal. Successful formulation is dependent on a clear understanding of its physicochemical properties, particularly its oil solubility and thermal sensitivity. By incorporating it into the cool-down phase of production at appropriate concentrations and conducting rigorous stability testing, formulators can create stable, effective, and safe cosmetic products that leverage the unique olfactory profile of this valuable sesquiterpenoid.

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